

Personal protective equipment for handling 2-Hexanone, 3-hydroxy-3-methyl-

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Compound of Interest

Compound Name: 2-Hexanone, 3-hydroxy-3-methyl-

Cat. No.: B3050444

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Essential Safety and Handling Guide for 2-Hexanone, 3-hydroxy-3-methyl-

This document provides crucial safety and logistical information for the handling and disposal of **2-Hexanone, 3-hydroxy-3-methyl-**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical and Physical Properties

Since specific data for **2-Hexanone, 3-hydroxy-3-methyl-** is not readily available, the following table summarizes the properties of structurally similar compounds to provide an estimate of its characteristics.

Property	3-Hydroxy-5-methyl-2-hexanone	3-Methyl-2-hexanone	3-Hydroxy-3-methyl-2-butanone
CAS Number	163038-04-8	2550-21-2	115-22-0
Molecular Formula	C ₇ H ₁₄ O ₂	C ₇ H ₁₄ O	C ₅ H ₁₀ O ₂
Molecular Weight	130.18 g/mol	114.19 g/mol	102.13 g/mol
Boiling Point	172.2 °C at 760 mmHg[1]	152-154 °C[2]	140-141 °C[3]
Flash Point	63.9 °C[1]	38 °C[2]	42 °C (closed cup)[3]
Vapor Pressure	0.426 mmHg at 25 °C[1][4]	Not Available	Not Available
Density	0.933 g/mL	0.811 g/mL[2]	0.971 g/mL at 25 °C[3]

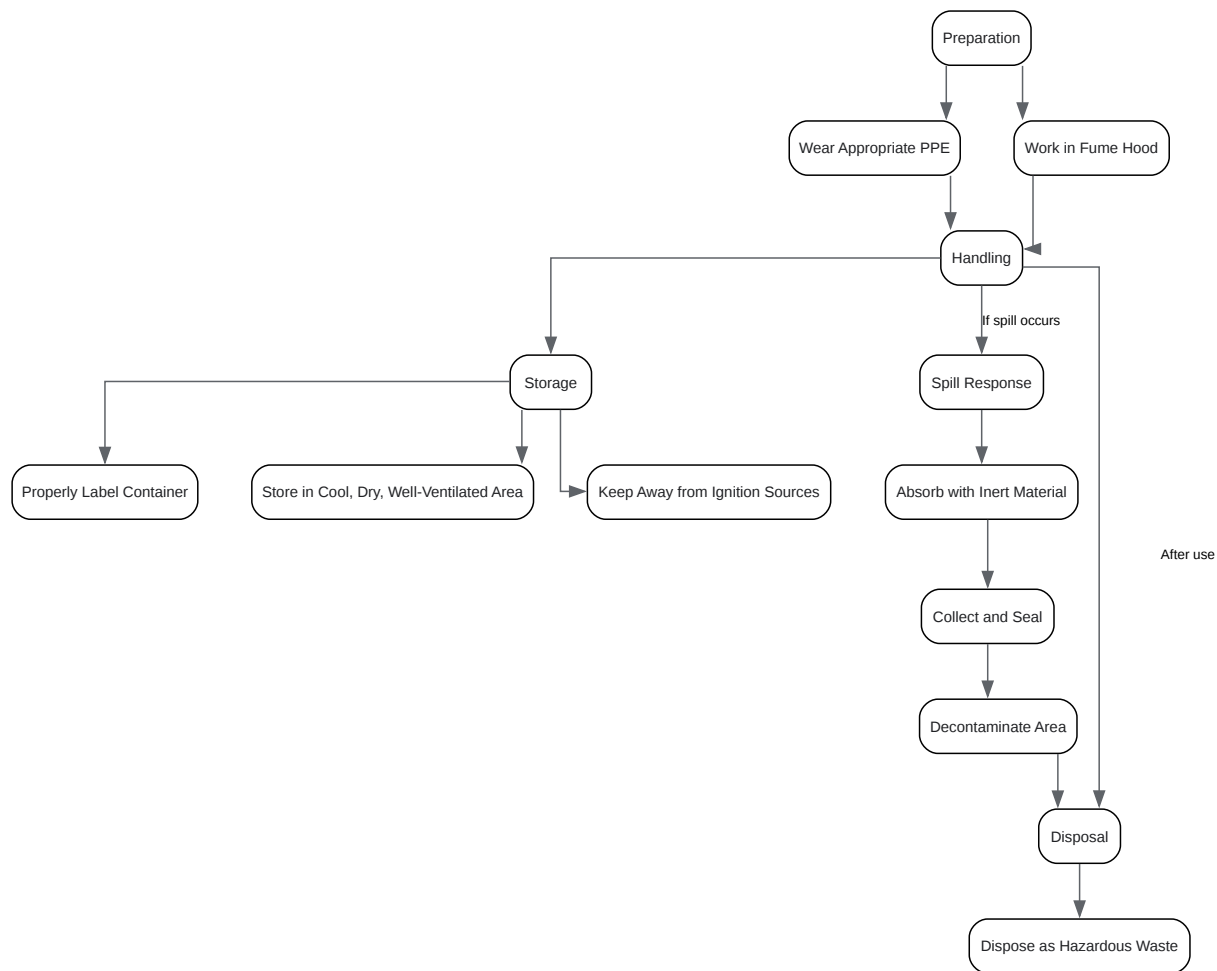
Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data, **2-Hexanone, 3-hydroxy-3-methyl-** should be handled as a flammable liquid with unknown toxicity. The following PPE is mandatory when handling this compound.

PPE Category	Recommendation	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors which can cause eye irritation.[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact. Gloves should be inspected before use and changed frequently.[3]
Body Protection	Flame-resistant lab coat and closed-toe shoes.	Protects against splashes and potential fire hazards.[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes inhalation of potentially harmful vapors.

Safe Handling and Storage

Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **2-Hexanone, 3-hydroxy-3-methyl-**.

Handling Procedures:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)
- Keep containers tightly closed when not in use.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.
- Prevent the formation of aerosols.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)
- Use non-sparking tools and equipment.

Storage Procedures:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Store in a flammable liquids storage cabinet.

Emergency Procedures

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash skin with soap and water. Remove contaminated clothing and wash before reuse. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Remove all ignition sources. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

As the specific hazards of **2-Hexanone, 3-hydroxy-3-methyl-** have not been fully characterized, it must be disposed of as a hazardous waste with unknown toxicity.

Disposal Workflow

Caption: Disposal workflow for **2-Hexanone, 3-hydroxy-3-methyl-**.

Disposal Procedures:

- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Hexanone, 3-hydroxy-3-methyl-**".^{[5][7]}
- Containment: Ensure the waste is in a sealed, leak-proof container compatible with flammable liquids.
- Segregation: Store the waste separately from other chemical waste streams, particularly from strong oxidizing agents.
- Storage: Keep the labeled waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Do not pour down the drain or mix with other solvents unless explicitly instructed by EHS. It may be necessary to dispose of this chemical as a hazardous waste.^[7]

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